

Proper Disposal of (+)-Norpatchoulenol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-Norpatchoulenol

Cat. No.: B191985

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For immediate reference, treat **(+)-Norpatchoulenol** as a hazardous chemical waste. Do not dispose of it down the drain or in regular trash. Due to its nature as a sesquiterpenoid alcohol, it should be handled with care to prevent environmental release and ensure personnel safety. This guide provides detailed procedures for the safe handling and disposal of **(+)-Norpatchoulenol** in a laboratory setting.

Immediate Safety and Handling Precautions

Before handling **(+)-Norpatchoulenol**, it is crucial to be aware of its potential hazards. While a specific Safety Data Sheet (SDS) for **(+)-Norpatchoulenol** is not readily available, data from related compounds like those in Patchouli Essential Oil suggest it may be an aspiration hazard and toxic to aquatic life with long-lasting effects^{[1][2][3]}.

Personal Protective Equipment (PPE):

- Gloves: Wear nitrile or other chemical-resistant gloves.
- Eye Protection: Use safety goggles or glasses.
- Lab Coat: A standard laboratory coat is required to protect from splashes.
- Ventilation: Handle **(+)-Norpatchoulenol** in a well-ventilated area or a chemical fume hood to avoid inhalation of any potential vapors^{[4][5]}.

Waste Segregation and Collection

Proper segregation of chemical waste is critical for safe and compliant disposal. **(+)-Norpatchoulenol** waste should be categorized as non-halogenated organic waste.

- **Waste Containers:** Use a designated, properly labeled hazardous waste container. The container must be made of a material compatible with organic compounds (e.g., glass or polyethylene) and have a secure, tight-fitting lid^{[6][7]}.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(+)-Norpatchoulenol**," and any known hazards (e.g., "Flammable," "Toxic"). If it is a solution, list all chemical constituents and their approximate percentages^[6].
- **Compatibility:** Do not mix **(+)-Norpatchoulenol** waste with incompatible materials such as strong oxidizing agents^[6]. It can be combined with other non-halogenated organic solvent wastes^{[7][8]}.

Step-by-Step Disposal Procedure

Follow these steps for the collection and temporary storage of **(+)-Norpatchoulenol** waste within the laboratory, pending pickup by your institution's Environmental Health and Safety (EHS) department.

- **Prepare the Waste Container:**
 - Obtain a suitable hazardous waste container from your institution's EHS or stockroom.
 - Affix a hazardous waste label to the container. Fill in all required information, including the accumulation start date.
- **Transferring Waste:**
 - Perform all transfers of **(+)-Norpatchoulenol** waste inside a chemical fume hood.
 - Carefully pour or transfer the waste into the designated container, using a funnel if necessary to avoid spills.

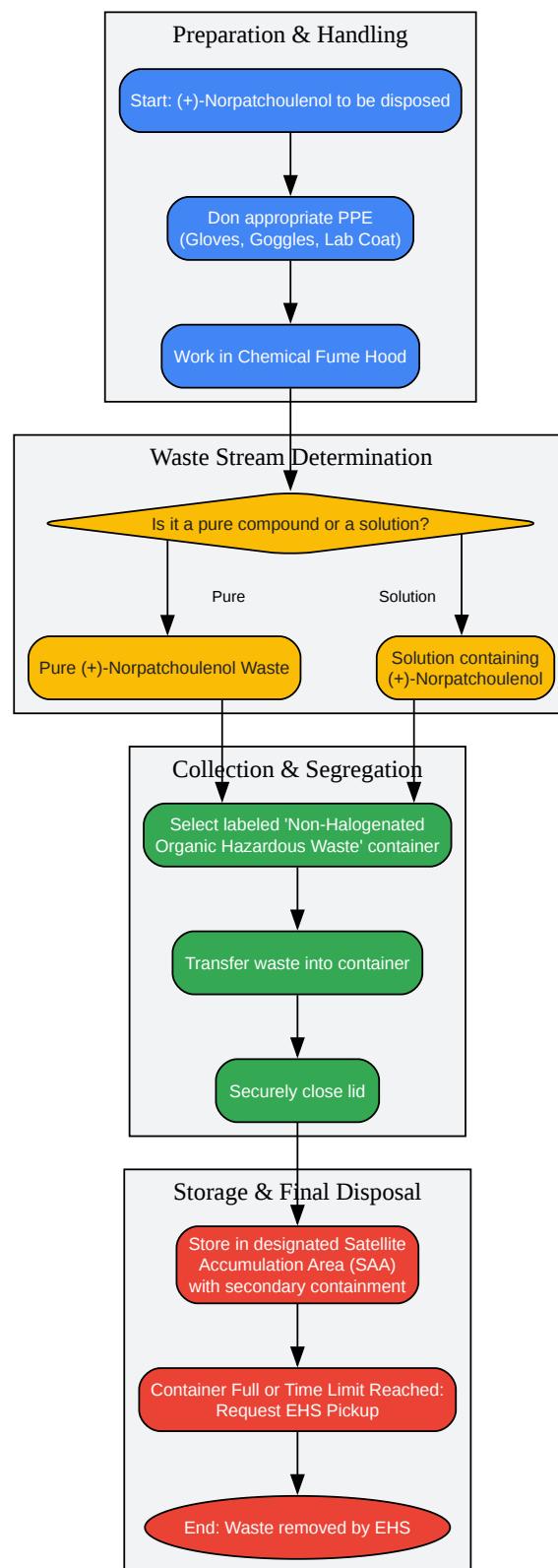
- Securely close the container lid immediately after adding waste. Hazardous waste containers must remain closed except when adding or removing waste[6][9].
- Decontaminating Empty Containers:
 - If the original **(+)-Norpatchoulenol** container is to be disposed of as regular trash, it must be thoroughly decontaminated.
 - Rinse the empty container three times with a suitable solvent (e.g., ethanol or acetone).
 - The rinseate must be collected and disposed of as hazardous waste in your non-halogenated organic waste container[8][9].
 - After triple-rinsing, deface or remove the original label and dispose of the container according to institutional guidelines for clean glassware or plastic[8][9].
- Storage in the Laboratory:
 - Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) [6]. This area should be at or near the point of generation and under the control of laboratory personnel.
 - Ensure the container is stored in secondary containment to catch any potential leaks.
 - Do not accumulate more than 55 gallons of hazardous waste in your SAA[8][9].
- Arranging for Final Disposal:
 - Once the waste container is full, or if you are approaching the storage time limit set by regulations (often 90 days for large quantity generators), arrange for a waste pickup[7].
 - Contact your institution's EHS or equivalent department to schedule the collection of the hazardous waste. Do not transport hazardous waste yourself[9].

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₁₄ H ₂₂ O	Biosynth[10], ChemicalBook[11]
Molecular Weight	206.32 g/mol	Biosynth[10], ChemicalBook[11]
Flash Point (est.)	114.30 °C (238.00 °F)	The Good Scents Company[12]
Recommended Storage	2°C - 8°C	Biosynth[10]
Water Solubility (est.)	180.6 mg/L @ 25 °C	The Good Scents Company[12]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **(+)-Norpatchoulenol**.



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Caption: Workflow for the safe disposal of **(+)-Norpatchoulenol** waste in a lab setting.

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